

# Essential Safety and Logistical Information for Handling 3-Feruloylquinic Acid

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## Compound of Interest

Compound Name: 3-Feruloylquinic acid

Cat. No.: B104435

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling **3-Feruloylquinic acid**, including operational and disposal plans.

## Hazard Identification and Classification

**3-Feruloylquinic acid** presents several hazards that necessitate careful handling to ensure personnel safety and environmental protection. According to the Global Harmonized System (GHS) classification, this compound is identified with the following hazards<sup>[1]</sup>:

- Acute Oral Toxicity (Category 4), H302: Harmful if swallowed<sup>[1]</sup>.
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life<sup>[1]</sup>.
- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects<sup>[1]</sup>.

Signal Word: No data available<sup>[1]</sup>.

Other Hazards: None identified.

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **3-Feruloylquinic acid**.

| Body Part   | Required PPE                     | Specifications  |
|-------------|----------------------------------|---|
| Eyes/Face   | Safety goggles with side-shields | Must provide a complete seal around the eyes to protect from splashes.                          |
| Hands       | Protective gloves                | Chemically resistant gloves (e.g., nitrile, neoprene) are required.                             |
| Body        | Impervious clothing              | A lab coat or coveralls that are resistant to chemicals should be worn.                         |
| Respiratory | Suitable respirator              | Use in a well-ventilated area. If dust or aerosols may be generated, a respirator is necessary. |

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize risks.

### Handling:

- Avoid contact with skin and eyes.
- Prevent the formation of dust and aerosols.
- Work in a well-ventilated area, preferably under a chemical fume hood.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands and skin thoroughly after handling.

### Storage:

- Keep the container tightly sealed.
- Store in a cool, well-ventilated area away from direct sunlight and ignition sources.
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.
- Incompatible with strong acids/alkalis and strong oxidizing/reducing agents.

## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

| Emergency Situation | First Aid Measures   |
|---------------------|--|
| Eye Contact         | Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention.   |
| Skin Contact        | Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Seek medical attention.  |
| Inhalation          | Move the person to fresh air. If breathing is difficult, provide respiratory support. Seek immediate medical attention.  |
| Ingestion           | Rinse mouth with water. Do NOT induce vomiting. Call a poison center or physician immediately.   |
| Spill               | Evacuate the area and ensure adequate ventilation. Use full personal protective equipment. Absorb spills with an inert material and dispose of it as hazardous waste. Prevent the spill from entering drains or water courses. |

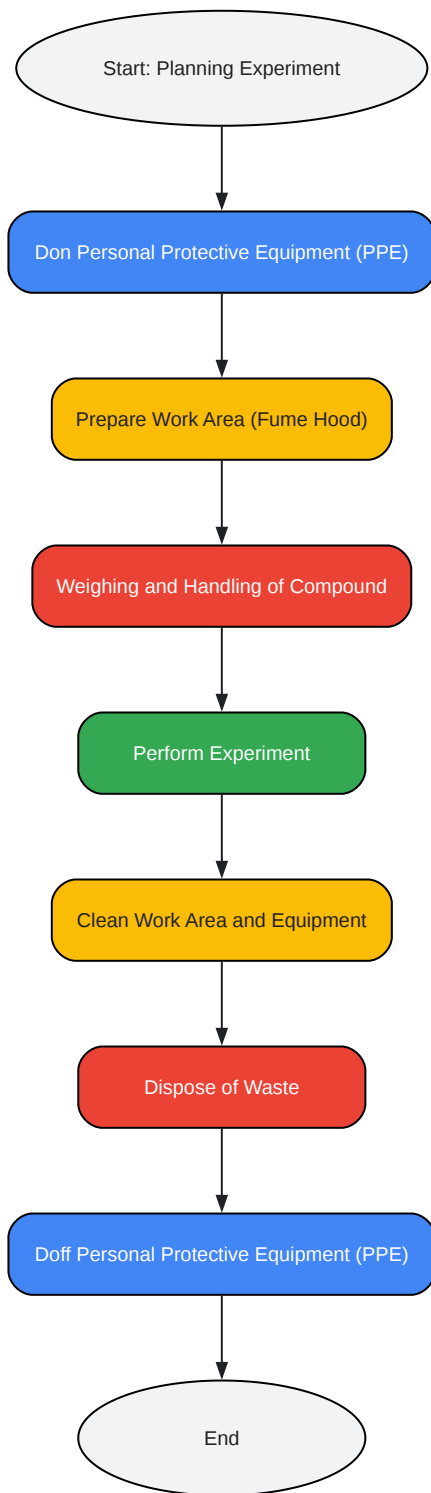
## Disposal Plan

Proper disposal of **3-Feruloylquinic acid** and its containers is essential to prevent environmental contamination.

- Chemical Disposal: Dispose of the contents and container to an approved waste disposal plant. Follow all local, state, and federal regulations for hazardous waste disposal.
- Environmental Precautions: Avoid release to the environment. Collect any spillage. Due to its high toxicity to aquatic life, it is critical to prevent it from entering drains, soil, or water courses.

## Experimental Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling **3-Feruloylquinic acid** in a laboratory setting.



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Caption: Workflow for handling **3-Feruloylquinic acid**.

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## References

- 1. 3-Feruloylquinic acid|1899-29-2|MSDS [dcchemicals.com]
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